

Dowicil™ 75: Application Notes and Protocols for the Preservation of Aqueous Solutions

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Compound of Interest

Compound Name: Dowicil 75

Cat. No.: B1234274

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Introduction

Dowicil™ 75 is a broad-spectrum biocide highly effective for the preservation of a wide variety of aqueous-based products and solutions commonly used in research and industrial laboratories. Its active ingredient, 1-(3-chloroallyl)-3,5,7-triaza-1-azoniaadamantane chloride, functions as a formaldehyde-releasing agent, providing robust antimicrobial activity against Gram-positive and Gram-negative bacteria, as well as yeasts and molds.[1][2] This preservative is particularly advantageous due to its efficacy at low concentrations and its stability over a broad pH range, typically from 2 to 12.5.[2] Dowicil™ 75 is often supplied as a powder combined with a stabilizer such as sodium bicarbonate.[1]

These application notes provide a comprehensive guide for the use of Dowicil™ 75 in preserving aqueous laboratory solutions, including recommended concentrations, preparation of stock solutions, and experimental protocols for determining optimal usage levels.

Data Presentation

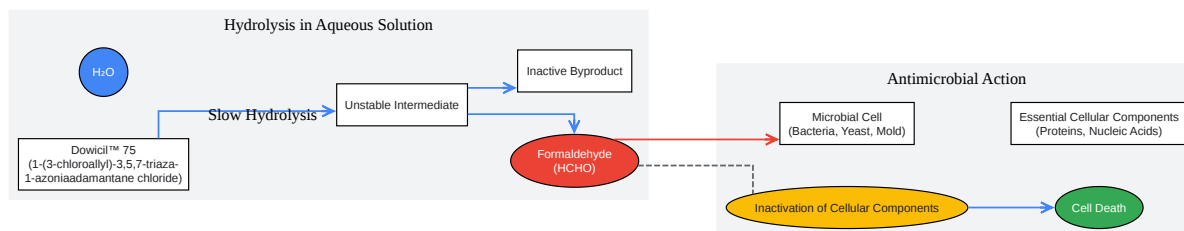
While specific Minimum Inhibitory Concentration (MIC) data for Dowicil™ 75 against common laboratory microbial contaminants is not readily available in public literature, its broad-spectrum efficacy is well-established. For critical applications, it is recommended to perform in-house validation to determine the effective use concentration for your specific reagents and potential contaminants. The following table provides a general guideline for starting concentrations based on typical use levels for formaldehyde-releasing preservatives.

| Microorganism Type | General Recommended Starting Concentration (ppm of active ingredient) |
|---|---|
| Gram-Negative Bacteria (e.g., <i>Pseudomonas aeruginosa</i> , <i>Escherichia coli</i>) | 100 - 500 |
| Gram-Positive Bacteria (e.g., <i>Staphylococcus aureus</i>) | 100 - 400 |
| Yeasts (e.g., <i>Candida albicans</i>) | 150 - 600 |
| Molds (e.g., <i>Aspergillus brasiliensis</i>) | 200 - 800 |

Note: These values are starting points. The optimal concentration will vary depending on the specific formulation of the aqueous solution, its susceptibility to contamination, and the desired shelf life.

Mechanism of Action

Dowicil™ 75 exerts its antimicrobial effect through the slow, controlled release of formaldehyde upon hydrolysis in aqueous environments. Formaldehyde is a potent electrophile that inactivates microorganisms by reacting with primary amines and thiols in proteins and nucleic acids, leading to disruption of cellular function and cell death.



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Caption: Mechanism of formaldehyde release from Dowicil™ 75 and its subsequent antimicrobial action.

Experimental Protocols

Preparation of a 1% (10,000 ppm) Dowicil™ 75 Stock Solution

This protocol outlines the preparation of a 1% w/v stock solution of Dowicil™ 75, which can be easily diluted to achieve the desired working concentrations.

Materials:

- Dowicil™ 75 powder
- Sterile, deionized or distilled water
- Sterile volumetric flask (e.g., 100 mL)
- Analytical balance
- Sterile magnetic stir bar and stir plate

- Sterile storage bottle (amber glass is recommended to protect from light)

Procedure:

- Accurately weigh 1.0 g of Dowicil™ 75 powder using an analytical balance.
- Transfer the powder to a 100 mL sterile volumetric flask.
- Add approximately 80 mL of sterile deionized or distilled water to the flask.
- Add a sterile magnetic stir bar and place the flask on a stir plate.
- Stir the solution until the Dowicil™ 75 is completely dissolved. Gentle warming (not to exceed 40°C) may be used to aid dissolution.
- Once dissolved, remove the stir bar and bring the solution to a final volume of 100 mL with sterile deionized or distilled water.
- Cap the flask and invert several times to ensure the solution is homogeneous.
- Transfer the stock solution to a sterile, labeled amber glass bottle for storage.
- Store the stock solution at 2-8°C, protected from light.

Protocol for Determining the Effective Use Concentration

To determine the optimal concentration of Dowicil™ 75 for a specific aqueous solution, a challenge test is recommended. This involves inoculating the preserved solution with a known concentration of relevant microorganisms and monitoring the microbial load over time.

Materials:

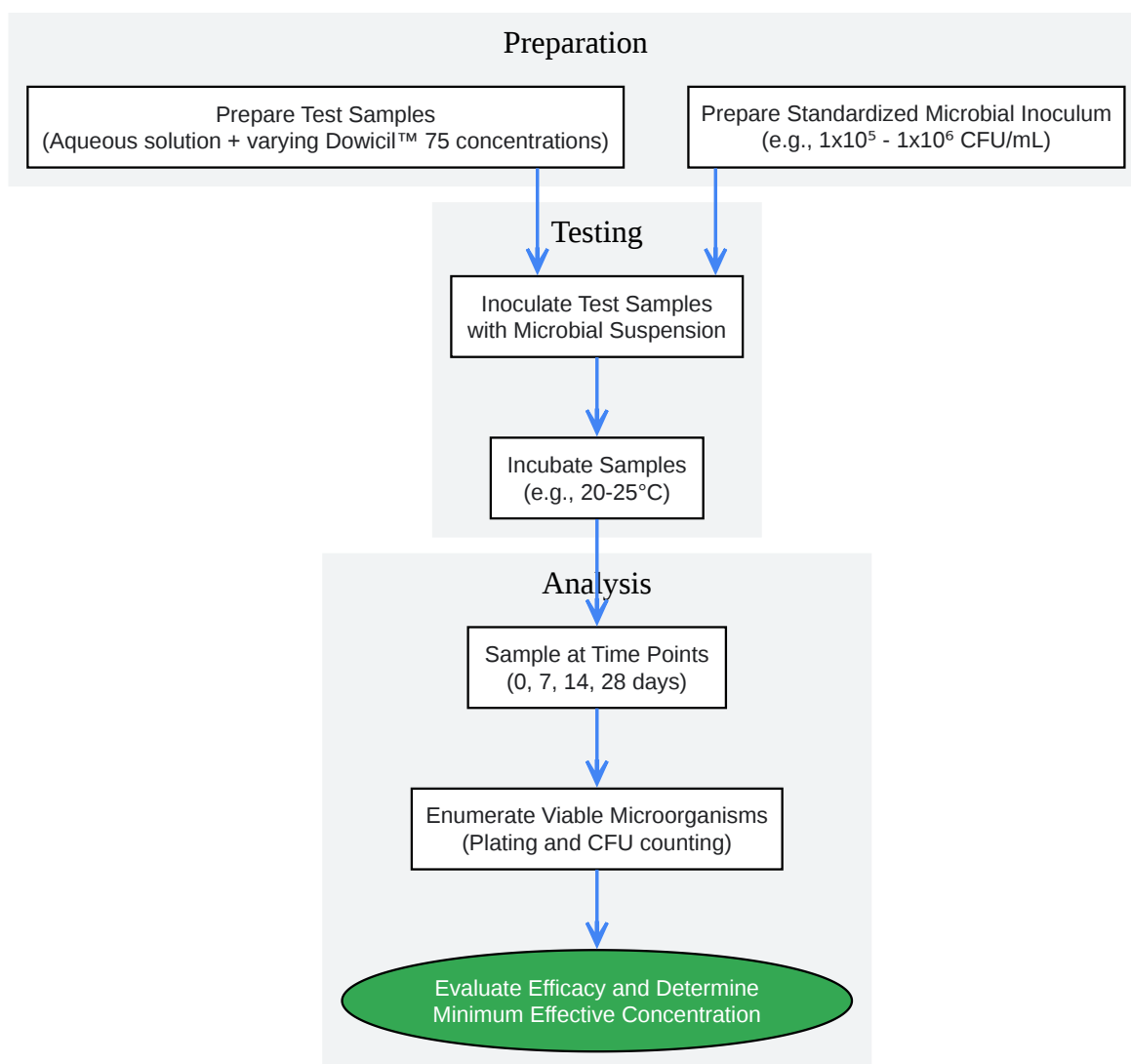
- Aqueous solution to be preserved
- 1% Dowicil™ 75 stock solution

- Cultures of relevant test microorganisms (e.g., *P. aeruginosa*, *E. coli*, *S. aureus*, *A. brasiliensis*, *C. albicans*)
- Sterile tubes or flasks
- Sterile pipettes
- Incubator
- Apparatus for microbial enumeration (e.g., agar plates, spreaders)

Procedure:

- Preparation of Test Samples:
 - Dispense a fixed volume of the aqueous solution into a series of sterile tubes.
 - Create a dilution series of DOWICIL™ 75 in the test solution to achieve a range of final concentrations (e.g., 0 ppm, 100 ppm, 200 ppm, 400 ppm, 600 ppm, 800 ppm). Prepare a "no preservative" control.
- Inoculation:
 - Prepare a standardized inoculum of each test microorganism (typically 1×10^5 to 1×10^6 CFU/mL).
 - Inoculate each test sample and the control with a small volume of the microbial suspension.
- Incubation:
 - Incubate the samples at an appropriate temperature (e.g., 20-25°C for a mixed culture, or organism-specific optimal temperatures).
- Sampling and Enumeration:
 - At specified time points (e.g., 0, 7, 14, and 28 days), withdraw an aliquot from each sample.

- Perform serial dilutions and plate on appropriate growth media to determine the number of viable microorganisms (CFU/mL).
- Evaluation:
 - Compare the microbial counts in the preserved samples to the control. The effective concentration of Dowicil™ 75 is the lowest concentration that results in a significant reduction or no increase in the microbial population over the testing period, according to your established acceptance criteria.



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Caption: Workflow for determining the effective concentration of Dowicil™ 75.

Stability and Storage

- **Temperature:** Dowicil™ 75 is stable under recommended storage conditions but is unstable at elevated temperatures. Avoid temperatures above 80°C, as the active ingredient can decompose.
- **pH:** Dowicil™ 75 is effective over a wide pH range (2-12.5).
- **Storage of Powder:** Store the powder in a dry place, protected from atmospheric moisture.
- **Storage of Stock Solution:** Store the 1% stock solution at 2-8°C in a tightly sealed, light-resistant container.

Material Compatibility

- **Compatible:**
 - Glass
 - Stainless Steel (304, 316)
 - Polypropylene (PP)
 - High-Density Polyethylene (HDPE)
- **Incompatible:**
 - Aluminum
 - Strong oxidizing agents
 - Strong acids

It is always recommended to perform compatibility testing with specific materials used in your storage and application systems, especially for long-term storage.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat when handling Dowicil™ 75 powder and solutions.
- Handle the powder in a well-ventilated area or under a fume hood to avoid inhalation of dust.
- In case of contact with skin or eyes, rinse thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information before use.

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References

- 1. [specialchem.com](https://www.specialchem.com) [[specialchem.com](https://www.specialchem.com)]
- 2. [specialchem.com](https://www.specialchem.com) [[specialchem.com](https://www.specialchem.com)]
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